

Application Notes and Protocols for Aromatase-IN-2 in Steroidogenesis Research

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Compound of Interest

Compound Name: Aromatase-IN-2

Cat. No.: B10802298

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Introduction

Aromatase, a cytochrome P450 enzyme (CYP19A1), is a critical enzyme in steroidogenesis, responsible for the conversion of androgens to estrogens.[1] This final step in estrogen biosynthesis makes aromatase a key target for studying steroid hormone regulation and for the development of therapeutics for estrogen-dependent diseases, such as certain types of breast cancer.[1][2] Aromatase inhibitors are valuable tools for investigating the roles of estrogens in various physiological and pathological processes.

Aromatase-IN-2 is a non-steroidal small molecule inhibitor of aromatase. Its adamantane-based structure is of interest in medicinal chemistry for its potential to confer favorable pharmacokinetic properties.[3] These application notes provide a summary of the known properties of **Aromatase-IN-2** and detailed protocols for its characterization and use in studying steroidogenesis.

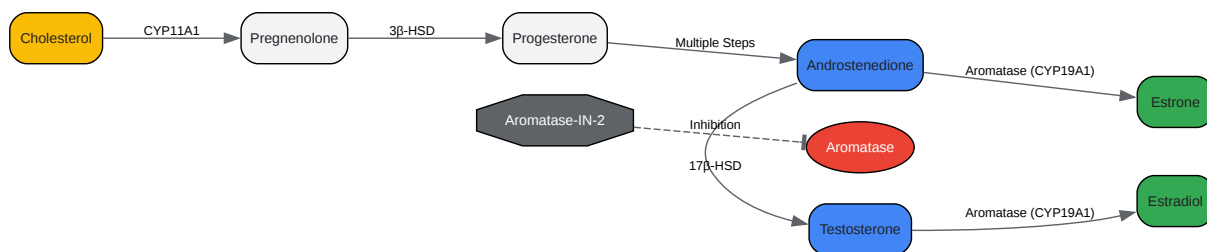
Data Presentation

The following table summarizes the available quantitative data for **Aromatase-IN-2**.

Property	Value	Reference
IC50 (Aromatase)	1.5 μ M	[4][5]
Molecular Formula	C17H22N2O	[5]
Molecular Weight	270.37 g/mol	[5]
CAS Number	121768-39-6	[5]

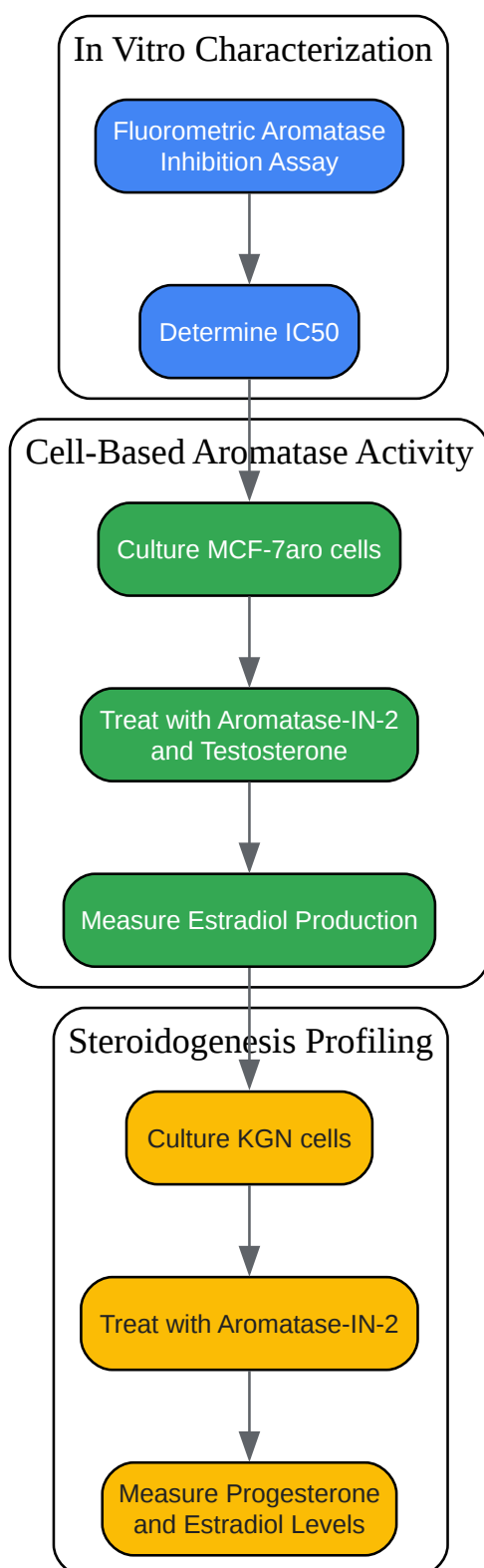
Signaling and Experimental Workflow Diagrams

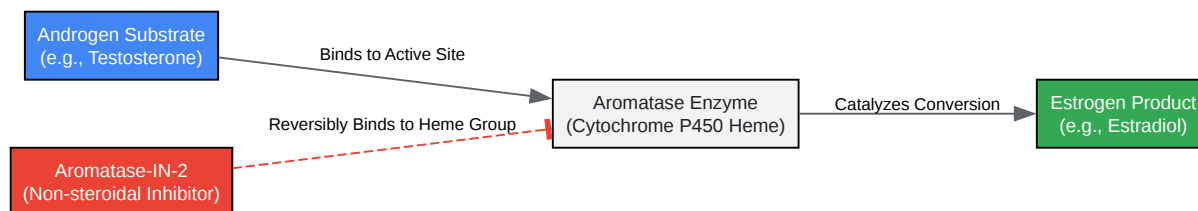
To facilitate the experimental design and understanding of the mechanism of action, the following diagrams illustrate the relevant biological pathway and a general workflow for inhibitor characterization.



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Caption: Simplified steroidogenesis pathway highlighting the conversion of androgens to estrogens by aromatase and the inhibitory action of **Aromatase-IN-2**.





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